

Personal protective equipment for handling Tert-butyl 2-hydroxy-3-phenylpropanoate

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Compound of Interest

Compound Name: *Tert-butyl 2-hydroxy-3-phenylpropanoate*

Cat. No.: *B219682*

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Essential Safety and Handling Guide for Tert-butyl 2-hydroxy-3-phenylpropanoate

This guide provides immediate, essential safety and logistical information for handling **Tert-butyl 2-hydroxy-3-phenylpropanoate** in a laboratory setting. The following procedures are based on best practices for handling similar chemical compounds and are intended to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to minimize exposure and ensure safety when handling **Tert-butyl 2-hydroxy-3-phenylpropanoate**. The following table summarizes the recommended PPE.

Body Part	Equipment	Specifications
Eyes	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Hands	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. Nitrile or neoprene gloves are generally recommended.
Body	Laboratory Coat	A standard laboratory coat should be worn to protect against splashes and spills.
Respiratory	Fume Hood or Ventilated Enclosure	Use only in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors or mists. [1]

Handling and Storage Procedures

Adherence to proper handling and storage protocols is essential for maintaining the integrity of the compound and the safety of the laboratory environment.

Procedure	Guideline
Handling	Avoid contact with skin and eyes. Do not breathe mist, vapors, or spray.[1][2] Wash hands thoroughly after handling.[3]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[1][4]
Fire Safety	Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools.[1] In case of fire, use carbon dioxide (CO ₂), powder, or water spray to extinguish.[4]

Accidental Release and Disposal Measures

In the event of a spill or for routine disposal, the following procedures should be followed to mitigate environmental contamination and ensure safety.

Measure	Action
Spill Cleanup	For small spills, absorb with an inert material (e.g., sand, silica gel) and sweep up into a suitable container for disposal.[1][2] Ensure adequate ventilation.
Waste Disposal	Dispose of contents and container to an approved waste disposal plant.[1][3] Do not release into the environment.[4]

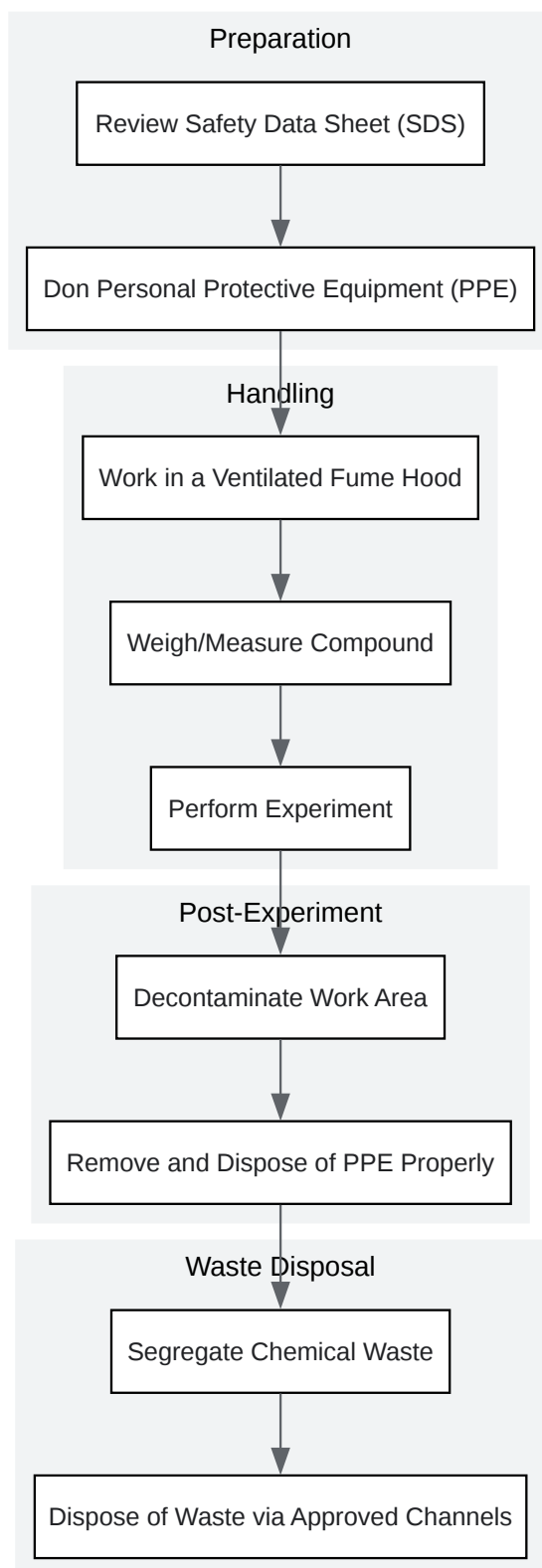
Emergency First Aid

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention. [2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice. [3] [4]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Seek medical attention. [3]

Experimental Workflow for Handling Tert-butyl 2-hydroxy-3-phenylpropanoate

The following diagram outlines the standard workflow for safely handling this compound in a laboratory setting, from preparation to disposal.



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Safe handling workflow for **Tert-butyl 2-hydroxy-3-phenylpropanoate**.

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